

Essential Safety and Operational Guide for 3-(Bromomethyl)-4-fluorobenzonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-(Bromomethyl)-4-fluorobenzonitrile

Cat. No.: B1285622

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **3-(Bromomethyl)-4-fluorobenzonitrile** (CAS No. 856935-35-8). Adherence to these procedures is critical to ensure personal safety and proper management of this hazardous chemical.

Emergency Contact Information:

Contact	Phone Number
Poison Center	Immediately call a POISON CENTER/doctor/physician/first aider. [1]
Fire Department	Local Emergency Services (e.g., 911)
Safety Officer	[Insert Institution-Specific Contact]

Hazard Identification and Immediate Precautions

3-(Bromomethyl)-4-fluorobenzonitrile is a corrosive solid that can cause severe skin burns and eye damage. It may also be corrosive to metals.[\[1\]](#)

Primary Hazards:

Hazard Class	GHS Classification
Skin Corrosion/Irritation	Category 1B [1]
Serious Eye Damage/Irritation	Category 1 [1]
Corrosive to Metals	Category 1 [1]

First Aid Measures:

Exposure Route	Immediate Action
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor. [1]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower. Wash contaminated clothing before reuse. [1]
Ingestion	Rinse mouth. Do NOT induce vomiting. [1]
Inhalation	Remove person to fresh air and keep comfortable for breathing. [1]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling this compound.[\[2\]](#) Nitrile gloves are recommended for their chemical resistance.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Protection Type	Minimum Requirement	Recommended for High-Risk Operations
Eye/Face	ANSI-approved safety goggles with side shields. [2]	Full-face shield worn over safety goggles. [2]
Hand	Chemical-resistant nitrile gloves (inspect prior to use). [2] [6] [7]	Double-gloving with appropriate material. [2] [6]
Body	Laboratory coat, long pants, and closed-toe/heel shoes. [2]	Flame-resistant lab coat for flammable compounds. [2]
Respiratory	Use only outdoors or in a well-ventilated area. [8] In case of inadequate ventilation, wear respiratory protection. [9]	A NIOSH/MSHA or European Standard EN 149 approved full-facepiece airline respirator in positive pressure mode with emergency escape provisions may be necessary for large spills or in poorly ventilated areas. [9]

Handling and Operational Plan

All work with **3-(Bromomethyl)-4-fluorobenzonitrile** that may produce dust or aerosols should be conducted within a certified laboratory chemical fume hood.[\[2\]](#)

Experimental Protocol: Safe Weighing and Handling

- Preparation:
 - Ensure the chemical fume hood is clean and operational.[\[6\]](#)
 - Assemble all necessary equipment (analytical balance, weigh paper, spatula, reaction vessel, and labeled waste containers).[\[6\]](#)
- Donning PPE:

- Put on all required PPE as specified in the table above, including a lab coat, safety goggles, and nitrile gloves.[2][6]
- Reagent Handling:
 - Working inside the fume hood, carefully weigh the desired amount of **3-(Bromomethyl)-4-fluorobenzonitrile**.
 - Use a spatula for transfers to minimize dust generation.
 - If preparing a solution, slowly add the solid to the solvent.
 - Keep containers tightly closed when not in use.[8]
- Post-Handling:
 - Decontaminate all glassware and the work surface.[2]
 - Properly doff PPE, avoiding contact with the outer surfaces of gloves.[2]
 - Wash hands thoroughly with soap and water.[2]

Storage:

Storage Condition	Requirement
Location	Store in a cool, dry, well-ventilated area.[2] Store locked up.[1][8]
Containers	Keep only in original, tightly sealed, chemically resistant packaging.[1][2]
Incompatibilities	Keep away from incompatible substances such as acids, bleach, peroxides, and other oxidizing agents.[10]

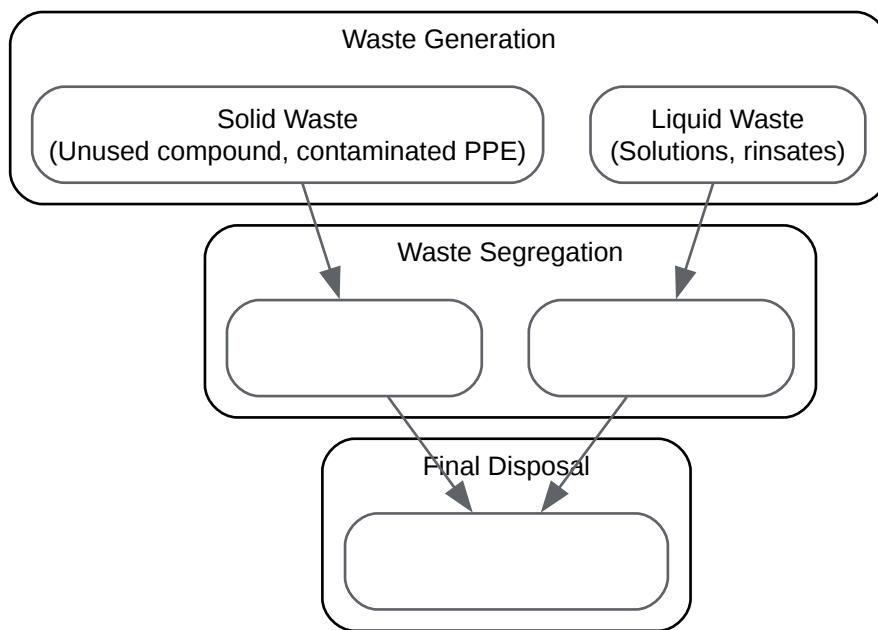
Disposal Plan

All waste materials containing **3-(Bromomethyl)-4-fluorobenzonitrile** must be treated as hazardous waste.[\[6\]](#) This compound is a halogenated organic waste.[\[11\]](#)

Waste Segregation and Disposal:

Waste Type	Disposal Procedure
Solid Waste	Collect unused compound and contaminated disposables (e.g., gloves, weigh paper) in a designated, sealed, and clearly labeled hazardous waste container for halogenated organic solids. [2] [6] [12]
Liquid Waste	Aqueous solutions containing this compound should be collected as hazardous waste. [2] Organic solvent solutions should be collected in a separate, labeled container for halogenated organic waste. [10] [11] [13]
Container Disposal	Empty containers should be rinsed three times with a suitable solvent. The rinsate must be collected as hazardous liquid waste. [6] The rinsed container can then be disposed of according to institutional guidelines. [6]

Disposal Workflow:



[Click to download full resolution via product page](#)

Caption: Waste Disposal Workflow for **3-(Bromomethyl)-4-fluorobenzonitrile**.

This document is intended as a guide and should be supplemented by a thorough review of the full Safety Data Sheet (SDS) and institutional safety protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 2. benchchem.com [benchchem.com]
- 3. Nitrile Gloves: Reliable Protection Against Chemicals and Pathogens - PPS Gloves ppsgloves.com
- 4. glovesnstuff.com [glovesnstuff.com]
- 5. WHAT DO NITRILE GLOVES PROTECT US AGAINST? - S&S Glove ssglove.vn

- 6. benchchem.com [benchchem.com]
- 7. ipo.rutgers.edu [ipo.rutgers.edu]
- 8. echemi.com [echemi.com]
- 9. fishersci.com [fishersci.com]
- 10. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 11. bucknell.edu [bucknell.edu]
- 12. benchchem.com [benchchem.com]
- 13. 8.1 Organic solvent waste | Kemicentrum [kc.lu.se]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 3-(Bromomethyl)-4-fluorobenzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1285622#personal-protective-equipment-for-handling-3-bromomethyl-4-fluorobenzonitrile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com